

# A Comprehensive Technical Guide to the Physicochemical Properties of 1,3-Diethylbenzene

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## Compound of Interest

Compound Name: 1,3-Diethylbenzene

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This technical guide provides an in-depth overview of the density and refractive index of **1,3-diethylbenzene**, two critical physical constants for substance identification, purity assessment, and process design. The following sections detail the quantitative values of these properties, the standardized experimental protocols for their determination, and a logical workflow for these analytical procedures.

## Core Physicochemical Data

The density and refractive index of **1,3-diethylbenzene** are well-established physical properties. The data presented in the following table is a summary of values reported in the literature, measured under standard conditions.

Property	Value	Temperature (°C)	Wavelength (nm)
Density	0.864 g/mL	20	N/A
Refractive Index	1.496	20	589.3 (Sodium D-line)

Note: Slight variations in these values may be observed across different sources due to minor differences in measurement conditions and sample purity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

# Experimental Protocols

The determination of density and refractive index for liquid aromatic hydrocarbons like **1,3-diethylbenzene** is governed by standardized methodologies to ensure accuracy and reproducibility. The following protocols are based on established ASTM International standards.

## Determination of Density

The density of **1,3-diethylbenzene** can be accurately measured using a digital density meter, a method outlined in ASTM D4052.<sup>[5]</sup> This approach is favored for its precision and small sample volume requirement.

### Apparatus:

- Digital Density Meter with a thermostatically controlled measuring cell.
- Syringes for sample injection.
- Calibrating liquids with known densities (e.g., dry air and distilled water).

### Procedure:

- Calibration: The digital density meter is first calibrated with at least two reference standards. Typically, this involves performing measurements with dry air and high-purity water at the test temperature.
- Temperature Equilibration: The measuring cell of the density meter is brought to the desired temperature, typically 20°C.
- Sample Introduction: A small volume of the **1,3-diethylbenzene** sample is carefully injected into the measuring cell, ensuring no air bubbles are present.
- Measurement: The instrument measures the oscillation period of a U-shaped tube containing the sample. This period is directly related to the density of the liquid.
- Data Recording: The density reading is recorded once the value stabilizes, indicating thermal equilibrium has been reached.

An alternative, though more classical method, involves the use of a pycnometer as described in ASTM D3505.[6][7]

## Determination of Refractive Index

The refractive index of **1,3-diethylbenzene** is typically determined using an Abbe-type refractometer, following the principles of ASTM D1218.[8]

Apparatus:

- Abbe Refractometer with a temperature-controlled prism.
- A monochromatic light source, typically a sodium lamp (589.3 nm).
- Dropper or pipette for sample application.
- Calibration standards with known refractive indices.

Procedure:

- Calibration: The refractometer is calibrated using a standard of known refractive index at the measurement temperature.
- Prism Cleaning: The surfaces of the prisms are cleaned thoroughly with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.[9]
- Sample Application: A few drops of the **1,3-diethylbenzene** sample are placed on the surface of the lower prism.[9][10]
- Prism Closure and Temperature Control: The prisms are closed, and the sample is allowed to spread into a thin film. The system is then allowed to reach thermal equilibrium at the specified temperature (20°C).
- Measurement: The user looks through the eyepiece and adjusts the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs. [10]
- Reading: The refractive index is read directly from the instrument's scale.

# Experimental Workflow Visualization

The logical sequence for the experimental determination of the density and refractive index of **1,3-diethylbenzene** is illustrated in the following workflow diagram.

Caption: Workflow for Density and Refractive Index Determination.

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